

# Technical Support Center: Overcoming Diazaborine Resistance in E. coli

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## Compound of Interest

Compound Name: *Diazaborine*

Cat. No.: *B1195285*

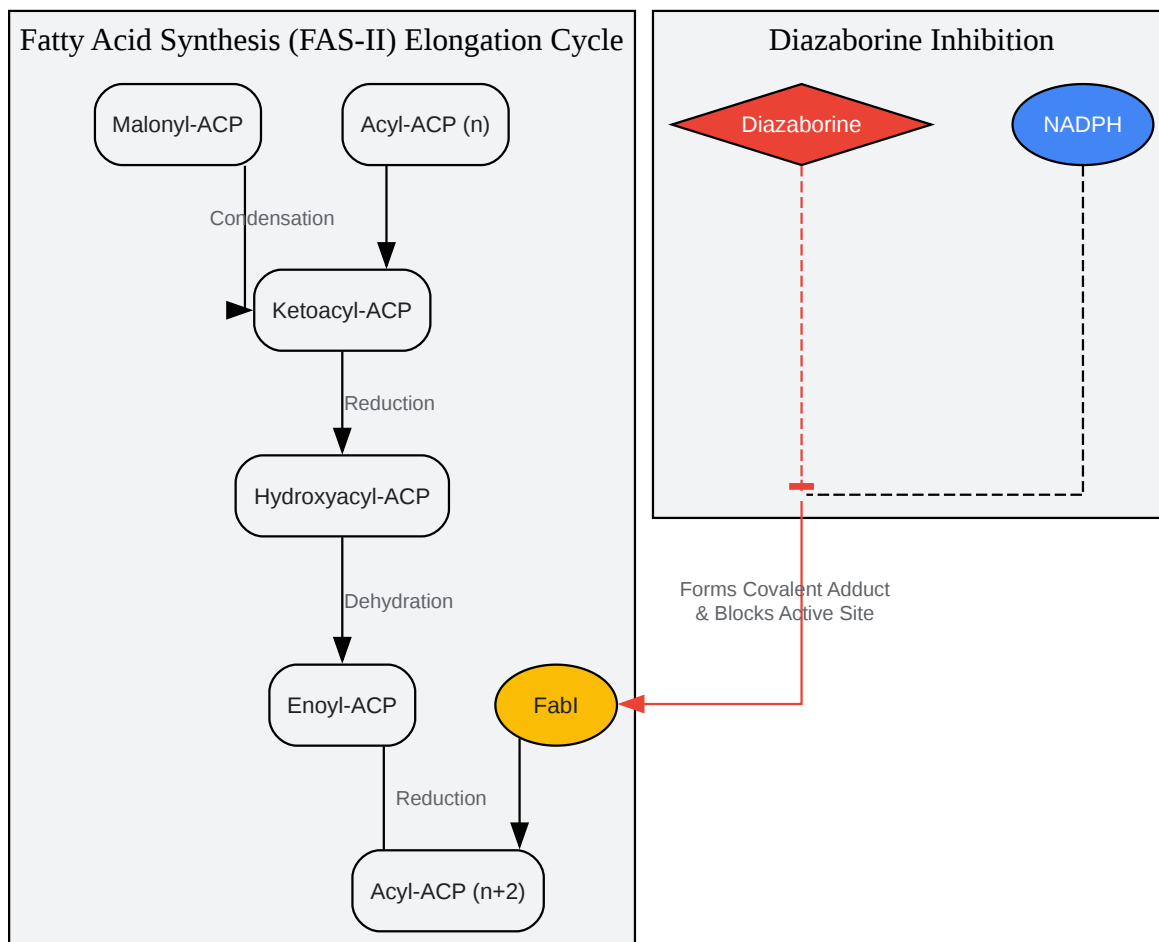
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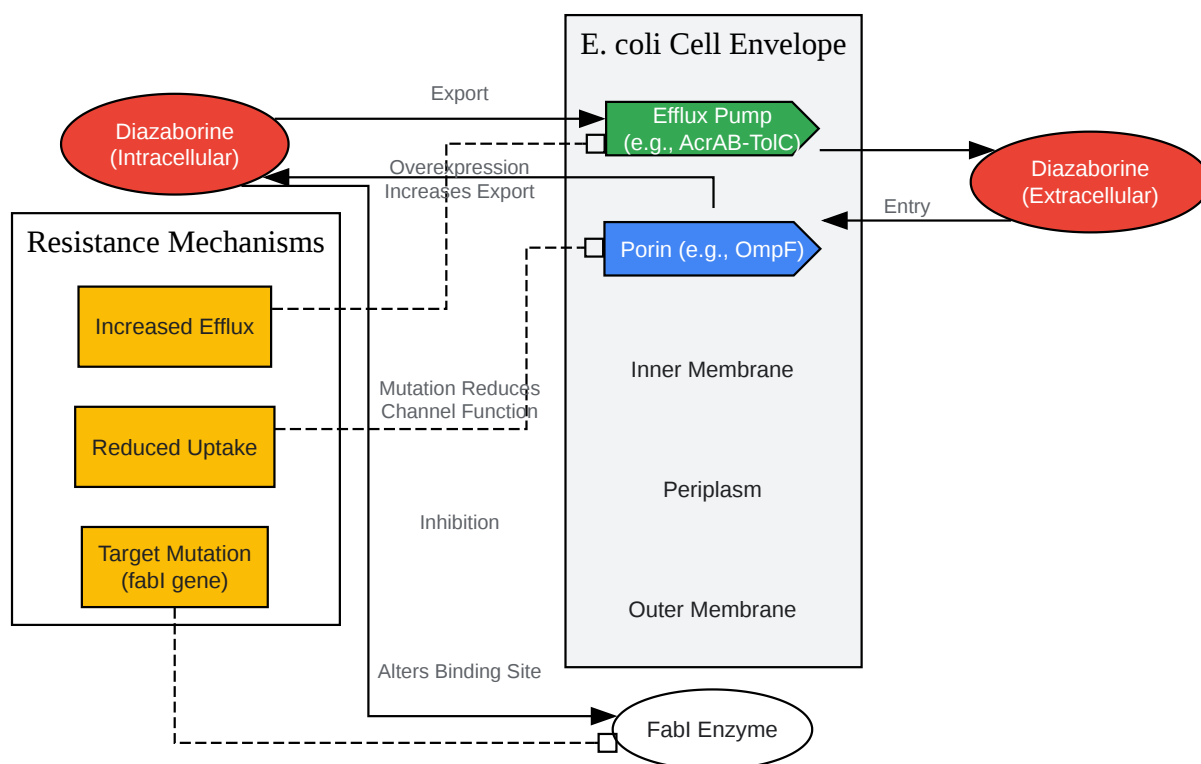
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering **diazaborine** resistance in *Escherichia coli*.

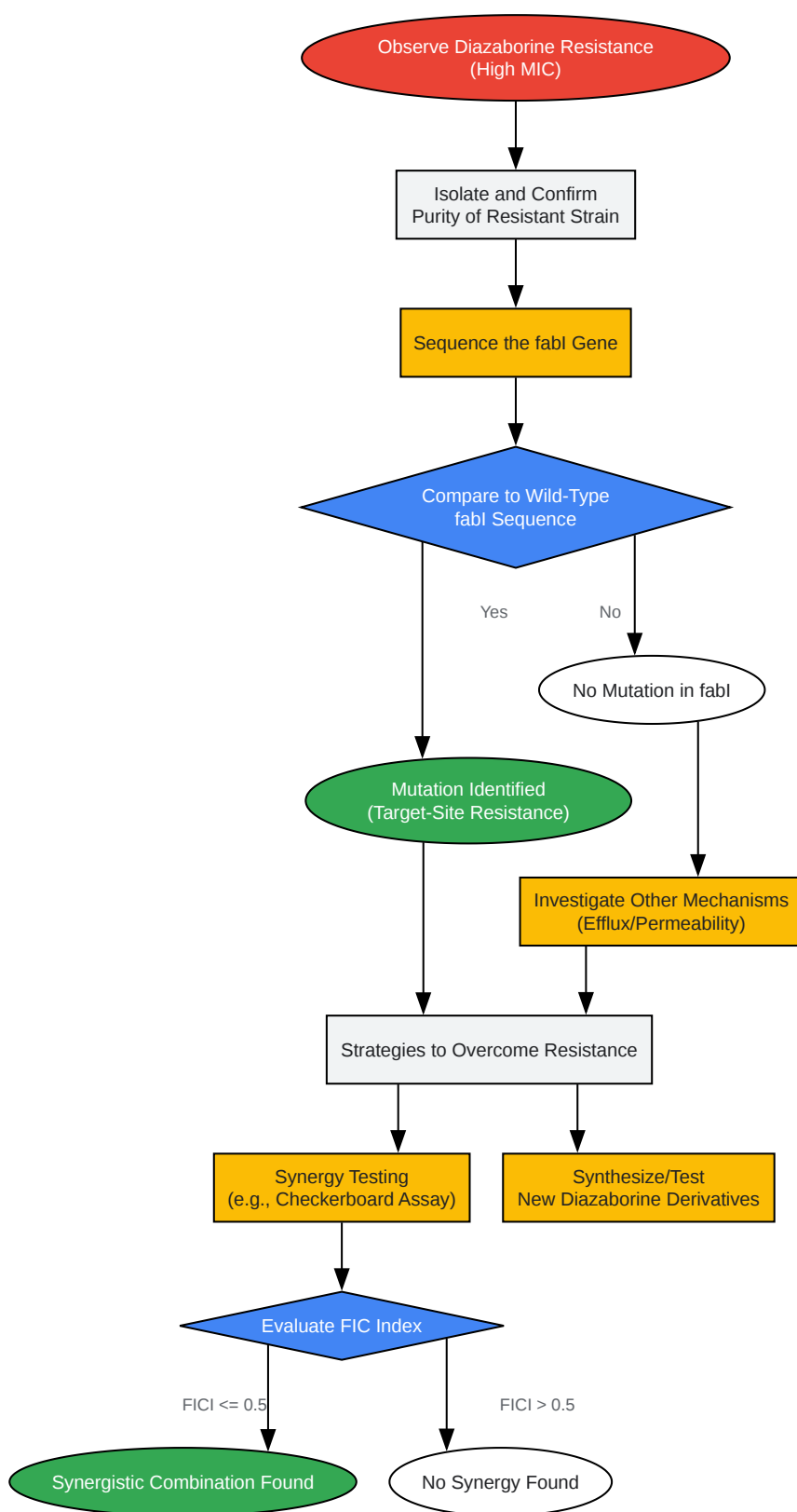
## Frequently Asked Questions (FAQs)

1. What is the mechanism of action of **diazaborines** against *E. coli*?

**Diazaborines** are a class of antibacterial compounds that target and inhibit the NAD(P)H-dependent enoyl-acyl carrier protein reductase (ENR), encoded by the *fabI* gene in *E. coli*.<sup>[1][2]</sup> This enzyme is crucial as it catalyzes an essential reductive step in the bacterial type II fatty acid synthesis (FAS-II) pathway. The mechanism of inhibition involves the boron atom of the **diazaborine** molecule. In the presence of the NAD(P)H cofactor, the **diazaborine** forms a covalent bond with the 2'-hydroxyl group of the nicotinamide ribose moiety of NAD(P)H.<sup>[3]</sup> This creates a stable, noncovalently bound bisubstrate analog that effectively blocks the active site of the ENR enzyme, halting fatty acid synthesis and leading to bacterial cell death.







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## References

- 1. The enoyl-[acyl-carrier-protein] reductase (FabI) of Escherichia coli, which catalyzes a key regulatory step in fatty acid biosynthesis, accepts NADH and NADPH as cofactors and is inhibited by palmitoyl-CoA - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. DSpace [helda.helsinki.fi]
- 3. Mechanism of action of diazaborines - PubMed [pubmed.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)